

Stability and Storage of 5-Bromo-2-methoxynicotinonitrile: A Technical Guide

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Compound of Interest

Compound Name: **5-Bromo-2-methoxynicotinonitrile**

Cat. No.: **B1293179**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for the chemical compound **5-Bromo-2-methoxynicotinonitrile**. Given the absence of extensive, publicly available stability studies on this specific molecule, this document outlines general best practices for storage and handling, and presents a framework for systematic stability assessment based on established principles of forced degradation studies.

Compound Information

Property	Value
Chemical Name	5-Bromo-2-methoxynicotinonitrile
Synonym(s)	3-Bromo-5-cyano-6-methoxypyridine
CAS Number	941294-54-8
Molecular Formula	C ₇ H ₅ BrN ₂ O
Molecular Weight	213.03 g/mol
Appearance	White to light brown solid
Melting Point	110-115°C
Boiling Point	267°C (Predicted)
Density	1.65 g/cm ³ (Predicted)

Recommended Storage and Handling

Proper storage is crucial to maintain the integrity and purity of **5-Bromo-2-methoxynicotinonitrile**. The following conditions are recommended based on supplier data and general chemical stability principles.

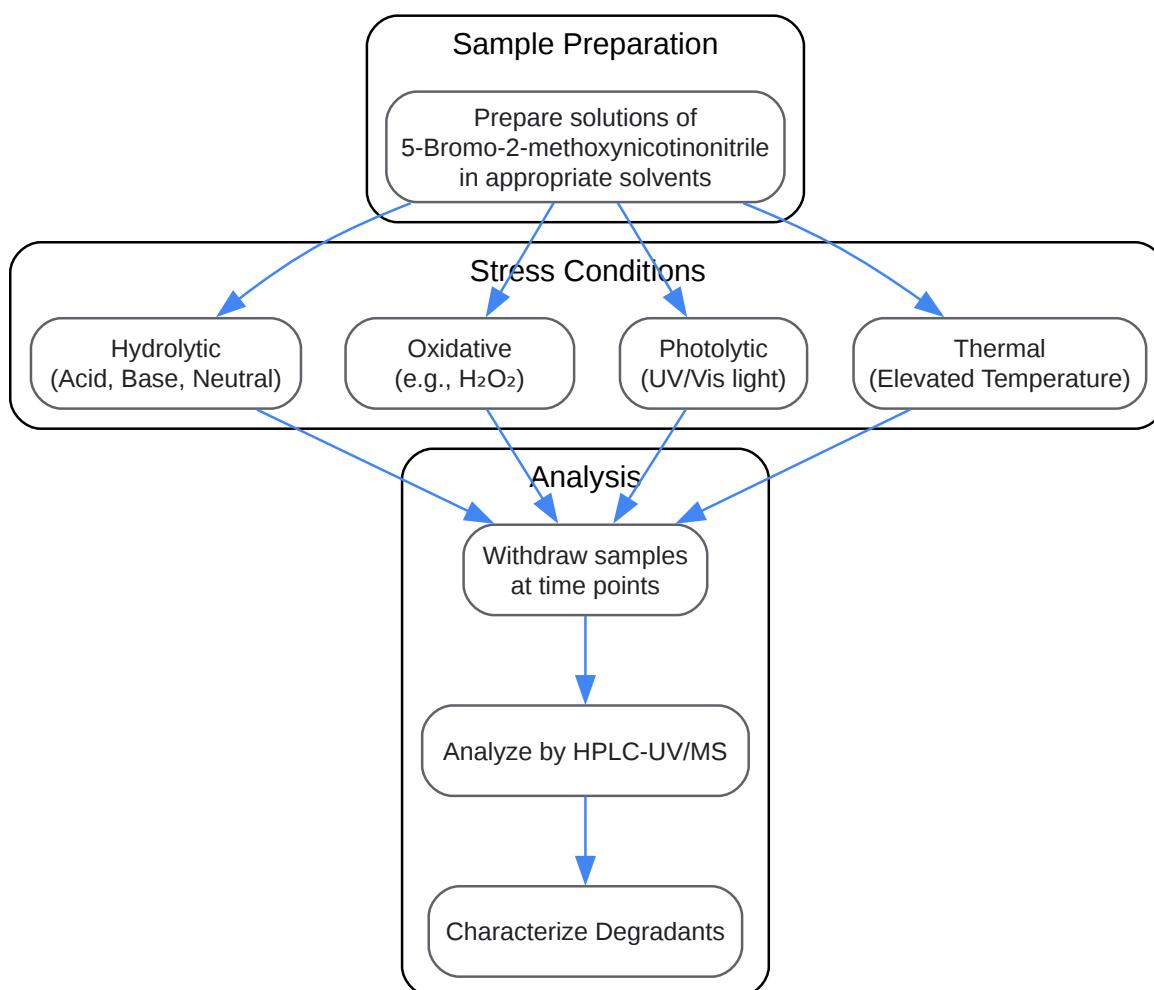
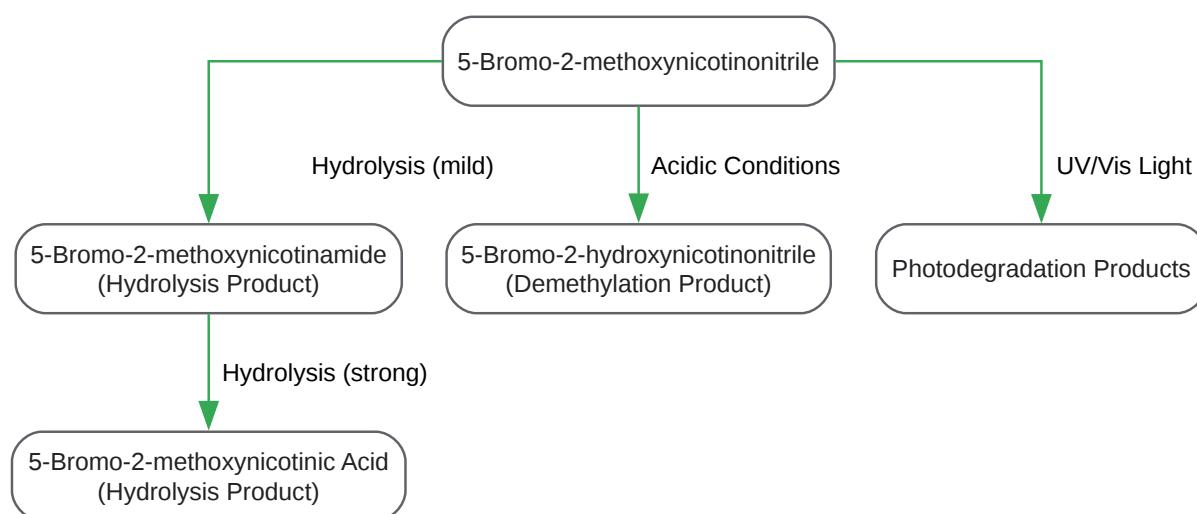
Parameter	Recommendation	Rationale
Temperature	2–8 °C[1]	Refrigeration minimizes the rate of potential degradation reactions.
Atmosphere	Under inert gas (Nitrogen or Argon)[1]	Protects against oxidation and reactions with atmospheric moisture.
Light	Store in a light-resistant container	Aromatic bromine compounds can be susceptible to photolytic degradation.
Moisture	Store in a dry environment	The nitrile group may be susceptible to hydrolysis.

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Potential Degradation Pathways

While specific degradation pathways for **5-Bromo-2-methoxynicotinonitrile** have not been empirically determined in public literature, potential degradation routes can be inferred based on its functional groups. Understanding these can aid in the design of stability studies and the identification of potential impurities.



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References

- 1. 5-Bromo-2-methoxynicotinonitrile , 97% , 941294-54-8 - CookeChem [cookechem.com]
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